

Application Note: Analysis of Parlar 26 using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Parlar 26*

Cat. No.: *B1253220*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Parlar 26 (also known as Toxaphene congener B8-1413) is an octachlorinated bornane, a component of the complex technical mixture of pesticides known as toxaphene.[1][2] Due to its persistence, bioaccumulative nature, and potential toxicity, **Parlar 26** is a compound of significant environmental and health concern.[3] The analysis of chlorinated paraffins (CPs) and related compounds like toxaphene congeners in complex matrices presents a considerable analytical challenge. This is due to the presence of numerous isomers and potential interferences from other organochlorine compounds such as PCBs.[3]

This application note details a robust and sensitive method for the identification and quantification of **Parlar 26** using Gas Chromatography coupled with High-Resolution Mass Spectrometry (GC-HRMS). The use of negative chemical ionization (NCI) is highlighted for its superior selectivity and sensitivity for highly chlorinated compounds.[4][5]

Experimental Protocols

Materials and Reagents

- Standards: **Parlar 26** standard solution (10 µg/mL in nonane or cyclohexane).[\[2\]](#)[\[6\]](#)
- Internal Standard (IS): ¹³C-labeled **Parlar 26** or a similar ¹³C-labeled chlorinated compound (e.g., 1,5,5,6,6,10-hexachlorodecane).[\[3\]](#)[\[7\]](#)
- Solvents: HPLC or pesticide-residue grade hexane, dichloromethane (DCM), cyclohexane, and nonane.[\[8\]](#)
- Sample Preparation: Solid Phase Extraction (SPE) cartridges (e.g., Florisil or silica gel) for sample cleanup. Anhydrous sodium sulfate for drying extracts.

Sample Preparation: Extraction and Cleanup

Effective sample preparation is critical to remove matrix interferences and concentrate the analyte.[\[8\]](#)[\[9\]](#)

- Extraction:
 - For solid samples (e.g., soil, sediment): Use an appropriate extraction technique such as Soxhlet or pressurized liquid extraction (PLE) with a hexane/DCM mixture.
 - For liquid samples (e.g., water): Perform liquid-liquid extraction (LLE) using DCM or hexane.[\[10\]](#)
- Drying: Pass the organic extract through a glass column containing anhydrous sodium sulfate to remove residual water.
- Cleanup (SPE):
 - Condition an SPE cartridge (e.g., 6cc Florisil) by passing 10 mL of hexane through it.
 - Load the concentrated extract onto the cartridge.
 - Elute interfering compounds with hexane.

- Elute the fraction containing **Parlar 26** with a more polar solvent mixture (e.g., 15% DCM in hexane). The exact solvent composition should be optimized based on the specific sample matrix.
- Concentration: Evaporate the final eluate to a volume of approximately 0.5 mL under a gentle stream of nitrogen. Add the internal standard solution and adjust the final volume to 1.0 mL with a suitable solvent like nonane or cyclohexane.[8]
- Transfer: Transfer the final extract into a 2 mL amber glass autosampler vial for GC-MS analysis.[11]

GC-MS Instrumentation and Conditions

The analysis is best performed on a high-resolution mass spectrometer (HRMS) like a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap system to ensure high selectivity and mass accuracy, which helps in distinguishing target analytes from matrix interferences.[12][13]

Table 1: GC-MS Instrumental Parameters

Parameter	Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Injector	Split/Splitless, operated in Splitless mode
Injector Temperature	270 °C
Injection Volume	1.0 µL
Carrier Gas	Helium at a constant flow of 1.0-1.5 mL/min
GC Column	DB-5MS or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness)
Oven Program	Initial: 100 °C (hold 2 min), Ramp 1: 15 °C/min to 200 °C, Ramp 2: 5 °C/min to 300 °C (hold 10 min)
Mass Spectrometer	High-Resolution Q-TOF or Orbitrap MS
Ionization Mode	Negative Chemical Ionization (NCI)
Reagent Gas	Methane or Ammonia
Ion Source Temp.	250 °C
Transfer Line Temp.	280 °C
Acquisition Mode	Full Scan (m/z 100-500) or Selected Ion Monitoring (SIM)
Resolving Power	>25,000

Data Presentation and Analysis

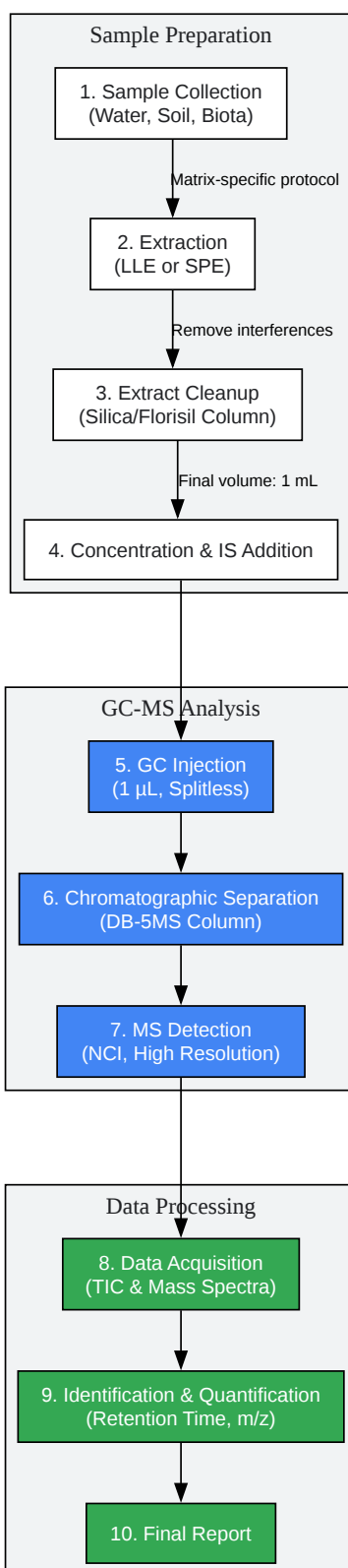
Identification of **Parlar 26** is based on the retention time and the presence of characteristic ions in the mass spectrum. Quantification is performed using an internal standard method by creating a calibration curve with known concentrations of the standard.

Table 2: Quantitative Data for **Parlar 26** Analysis

Analyte	Formula	Molecular Weight (g/mol)	Expected Retention Time (min)	Quantification Ion (m/z)	Qualifier Ion(s) (m/z)	Typical LOQ (ng/mL)
Parlar 26	C ₁₀ H ₁₀ Cl ₈	413.8[14]	~ 20-25	410 (M-Cl) ⁻ or 414 (M) ⁻	Isotope pattern check	20 - 80[13]

Note: Retention time is an estimate and will vary based on the specific GC system and conditions. The choice of quantification ion in NCI mode depends on the fragmentation pattern; often the [M-Cl]⁻ ion is prominent and provides high sensitivity.

Visualization of Experimental Workflow



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Caption: Workflow for the GC-MS analysis of **Parlar 26**.

Conclusion

The described Gas Chromatography-Mass Spectrometry method, utilizing high-resolution mass spectrometry and negative chemical ionization, provides a selective and sensitive protocol for the determination of **Parlar 26** in various sample matrices. Careful sample preparation and cleanup are essential for achieving accurate and reliable quantification at low levels.[8][9] This method is suitable for environmental monitoring, food safety testing, and toxicological research applications.

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